Design of supramolecular complexes using 2-Ethynyl-6-(methoxymethyl)pyridine

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Compound of Interest

Compound Name:	*2-Ethynyl-6-(methoxymethyl)pyridine*
CAS No.:	*496840-21-2*
Cat. No.:	*B3352594*

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Application Note: Design of Supramolecular Complexes using **2-Ethynyl-6-(methoxymethyl)pyridine**

Executive Summary

This guide details the design, synthesis, and characterization of supramolecular architectures utilizing **2-Ethynyl-6-(methoxymethyl)pyridine** (EMP). Unlike simple pyridine ligands, EMP offers a unique heterotopic coordination manifold:

- Pyridine Nitrogen: A borderline hard/soft donor for primary metal anchoring.
- Methoxymethyl Ether: A hemilabile "arm" that provides weak O-donation, enabling dynamic error correction during self-assembly or stabilizing coordinatively unsaturated intermediates.
- Ethynyl Group: A rigid, conjugated functionality capable of

  -coordination (with Ag/Cu),

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-alkynylide formation (with Pt/Pd), or acting as a hydrogen-bond donor in crystal engineering.

This document provides two distinct protocols: Dynamic Helicate Assembly (exploiting the N,O-chelate effect) and Rigid Metallacycle Construction (exploiting the alkynyl moiety).

Ligand Design Philosophy & Causality

Effective supramolecular design requires understanding the "personality" of the ligand. EMP is designed to overcome the kinetic trap problem common in self-assembly.

- The Hemilability Factor: In traditional self-assembly, strong bonds form irreversibly, often leading to amorphous precipitates. The 6-methoxymethyl group of EMP acts as a hemilabile ligand. It binds to the metal center initially to saturate the coordination sphere but can be displaced by stronger ligands or solvent molecules, or simply "breathe" (detach/reattach) to allow the thermodynamic reorganization of the complex into a discrete shape (e.g., a helicate or cage).
- The Steric Control: The 2,6-substitution pattern prevents the formation of overcrowded octahedral homoleptic complexes (e.g.,

  ), favoring lower coordination numbers (e.g.,

) often required for linear or tetrahedral geometries in supramolecular arrays.

Experimental Protocols

Protocol A: Self-Assembly of [Ag (EMP)] Helicates

Target Architecture: A dinuclear double-stranded helicate driven by Ag(I) coordination geometry.

Reagents:

- Ligand: **2-Ethynyl-6-(methoxymethyl)pyridine** (EMP)
- Metal Source: Silver Triflate (AgOTf) or Silver Hexafluoroantimonate (AgSbF

)
- Solvent: Dichloromethane (DCM) / Methanol (MeOH)

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Step-by-Step Methodology:

- Stoichiometric Calculation: Weigh EMP (147.17 g/mol , 1.0 eq) and AgOTf (256.94 g/mol , 1.0 eq). Note: A 1:1 ratio is critical to favor the dinuclear species over polymeric networks.
- Dissolution: Dissolve EMP in minimal DCM (approx. 0.1 M). Separately, dissolve AgOTf in MeOH.
- Slow Mixing (The "Layering" Technique):
  - Place the denser DCM/Ligand solution in a narrow crystallization tube.
  - Carefully layer pure MeOH (buffer layer) on top.
  - Layer the AgOTf/MeOH solution on top of the buffer.
  - Causality: This slow diffusion gradient prevents immediate precipitation, allowing the Ag(I) ions to find the thermodynamic minimum (the helicate) rather than kinetic aggregates.
- Incubation: Seal the tube and store in the dark (Ag salts are photosensitive) at 4°C for 3-7 days.
- Isolation: Colorless block crystals should form at the interface. Decant solvent and wash with cold Et

  O.

Self-Validation Check:

- Visual: If a grey/black powder forms, the Ag has reduced (light exposure) or mixing was too fast.
- NMR:

  H NMR should show a downfield shift of the pyridine protons and a distinct shift in the methoxy signal (

  3.4 ppm

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shifted) indicating O-coordination.

Protocol B: Construction of Pt(II) Molecular Rectangles

Target Architecture: A rigid molecular rectangle using EMP as a linear linker via

-alkynylide formation.

Reagents:

- Ligand: EMP
- Corner Unit: cis-[Pt(PEt

)

  Cl

  ]
- Catalyst: CuI (5 mol%)
- Base: Diethylamine (Et

  NH)

Step-by-Step Methodology:

- Pre-activation: In a Schlenk flask under Argon, dissolve EMP (2.05 eq) and cis-[Pt(PEt

)

  Cl

  ] (1.0 eq) in degassed Et

  NH.
- Catalysis: Add CuI. The solution may turn yellow/orange.
- Reflux: Heat to 60°C for 12 hours.

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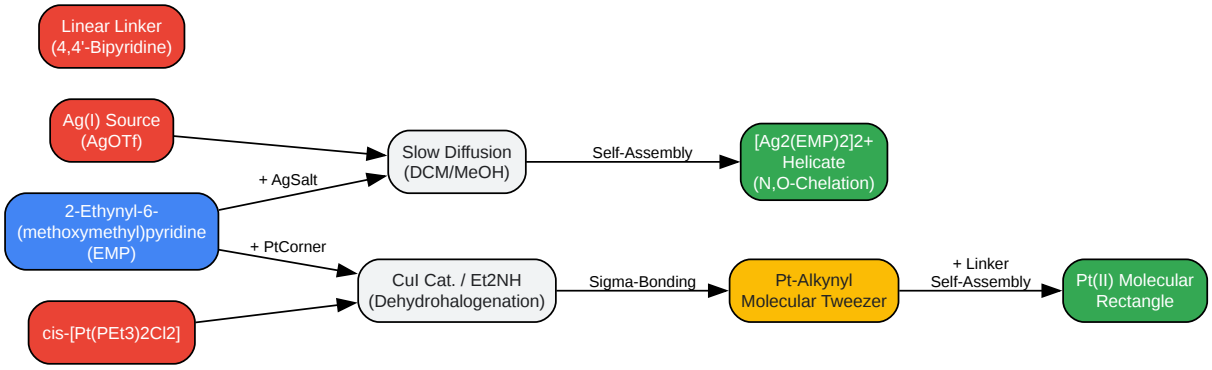
- Mechanism:[1] The CuI facilitates the deprotonation of the terminal alkyne, forming a Cu-acetylide intermediate which transmetallates to Pt, displacing the Chloride ligands.

- Purification: Evaporate solvent. Redissolve in DCM and pass through a short silica plug (eluent: DCM/Hexane) to remove Cu salts and ammonium chloride byproducts.

- Self-Assembly (Closing the Loop): The resulting linear species is a "clip". To close the rectangle, react this "clip" with a linear dipyridyl linker (e.g., 4,4'-bipyridine) and AgOTf (to abstract the remaining chlorides on the Pt if creating a charged box) or use a pre-formed coordination approach.

Visualization of Assembly Pathways

The following diagram illustrates the divergent pathways based on metal selection.



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Figure 1: Divergent synthesis pathways for EMP. Pathway A utilizes the hemilabile ether for helicate formation, while Pathway B utilizes the alkyne for rigid organometallic scaffolding.

Characterization & Data Interpretation

The following table summarizes expected shifts in

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H NMR (in CDCl

vs CD

CN) upon complexation.

Moiety	Proton	Free Ligand (ppm)	Ag(I) Complex ( )	Pt(II) Complex ( )	Diagnostic Note
Pyridine	H3/H5	7.2 - 7.6	+0.1 to +0.3	+0.05	Downfield shift confirms N-coordination.
Ether	-OCH	~3.4	+0.1 to +0.4	~0	Shift indicates O-chelation (Ag). No shift implies dangling arm (Pt).
Alkyne	C-H	~3.1	+0.05 (or loss)	Disappears	Loss of signal confirms Pt-alkynylide bond formation.
Methylene	-CH -O	~4.6	+0.2	~0	Diastereotopic splitting may occur if helicate is chiral.

Key Troubleshooting Tip: If the -OCH

signal in the Ag(I) complex appears broad or unshifted, the ether arm is likely not coordinated (monodentate mode). Lower the temperature (VT-NMR) to freeze out the dynamic "arm-on/arm-off" exchange.

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